

Technical Guide: 2-Nitroaniline-4-sulfonic Acid

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Compound of Interest

Compound Name: 2-Nitroaniline-4-sulfonic acid

Cat. No.: B1294930

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **2-Nitroaniline-4-sulfonic acid**, a significant chemical intermediate. The following sections detail its chemical properties, synthesis protocols, and key applications, with a focus on data presentation and experimental methodologies.

Chemical Identification and Properties

2-Nitroaniline-4-sulfonic acid, also known as 4-amino-3-nitrobenzenesulfonic acid, is an aromatic sulfonic acid with the CAS Number 616-84-2.^{[1][2]} It is characterized by the presence of nitro, amino, and sulfonic acid functional groups attached to a benzene ring.^[1] This unique combination of functional groups imparts specific reactivity and solubility, making it a valuable precursor in various chemical syntheses.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	616-84-2[1][2][3][4][5]
IUPAC Name	4-amino-3-nitrobenzenesulfonic acid[1]
Synonyms	Ortho Nitro Aniline Para Sulphonic Acid (ONAPSA)[1][4]
Molecular Formula	C ₆ H ₆ N ₂ O ₅ S[1][3][4]
Molecular Weight	218.19 g/mol [1][3][4]
InChI	InChI=1S/C6H6N2O5S/c7-5-2-1-4(14(11,12)13)3-6(5)8(9)10/h1-3H,7H2,(H,11,12,13)[1]
InChI Key	VZLLZDZTQPBHAZ-UHFFFAOYSA-N[1]
Canonical SMILES	C1=CC(=C(C=C1S(=O)(=O)O)--INVALID-LINK--[O-])N[1]

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Yellow crystalline solid[1]
Solubility	High solubility in water[1]
Density	1.7 ± 0.1 g/cm ³ [3]
LogP	0.88[3]
Index of Refraction	1.662[3]
Stability	Stable at room temperature in closed containers under normal storage and handling conditions. [3]

Synthesis and Experimental Protocols

The synthesis of **2-Nitroaniline-4-sulfonic acid** can be achieved through several methods, primarily involving the nitration and sulfonation of aniline or its derivatives.

Synthesis via Nitration and Sulfonation of Aniline

This is a common laboratory-scale synthesis method.

Experimental Protocol:

- **Nitration of Aniline:** Aniline is carefully treated with a nitrating mixture, typically a combination of concentrated sulfuric acid and concentrated nitric acid. This reaction is highly exothermic and requires strict temperature control to favor the formation of the ortho-nitro isomer.
- **Sulfonation of o-Nitroaniline:** The resulting ortho-nitroaniline is then sulfonated using concentrated sulfuric acid (oleum may also be used). The reaction mixture is heated to drive the sulfonation reaction to completion, yielding **2-Nitroaniline-4-sulfonic acid**.^[1]

Synthesis via Desulfonation

An alternative method involves the desulfonation of a sulfonated precursor.

Experimental Protocol:

- **Preparation of 2-nitro-4-sulfonic aniline:** The starting material, 2-nitro-4-sulfonic aniline, is dissolved in a high-boiling point, polar solvent such as sulfolane.^[6]
- **Desulfonation Reaction:** An acid, such as phosphoric acid, is added to the solution.^[6] The reaction mixture is heated to approximately 120°C to facilitate the desulfonation process.^[6] The progress of the reaction is monitored by High-Performance Liquid Chromatography (HPLC).^[6]
- **Solvent Removal:** After the reaction is complete, the high-boiling point solvent is removed under reduced pressure at a temperature of 80-90°C.^[6]
- **Work-up:** Water is added to the resulting concentrate, and the pH is adjusted to 8 with a base like sodium hydroxide.^[6] The product is then extracted using an organic solvent such as ethyl acetate.^[6]

Applications

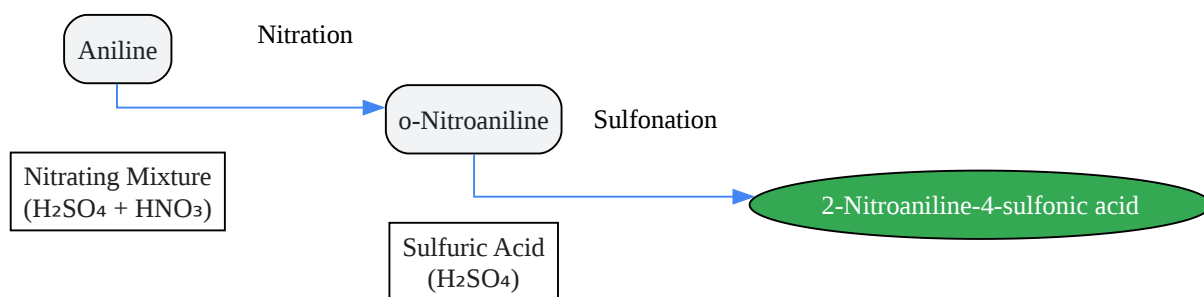
2-Nitroaniline-4-sulfonic acid is a crucial intermediate in several industrial applications, primarily in the manufacturing of dyes and pigments.

- **Dye Manufacturing:** It serves as a precursor for the synthesis of a wide variety of azo dyes and other colorants.[1] The presence of the amino group allows for diazotization reactions, which are fundamental in the formation of azo compounds.[1]
- **Pigment Production:** This compound is utilized in the creation of pigments for various applications, including textiles, coatings, and plastics.[1]
- **Organic Synthesis:** The reactive functional groups of **2-Nitroaniline-4-sulfonic acid** make it a valuable intermediate in the synthesis of more complex organic molecules, including pharmaceuticals and herbicides.[1]
- **Potential Biological Activity:** Some research suggests that **2-Nitroaniline-4-sulfonic acid** may exhibit antimicrobial and cytotoxic properties, indicating potential for further investigation in pharmaceutical applications.[1]

Visualizations

General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2-Nitroaniline-4-sulfonic acid** from aniline.

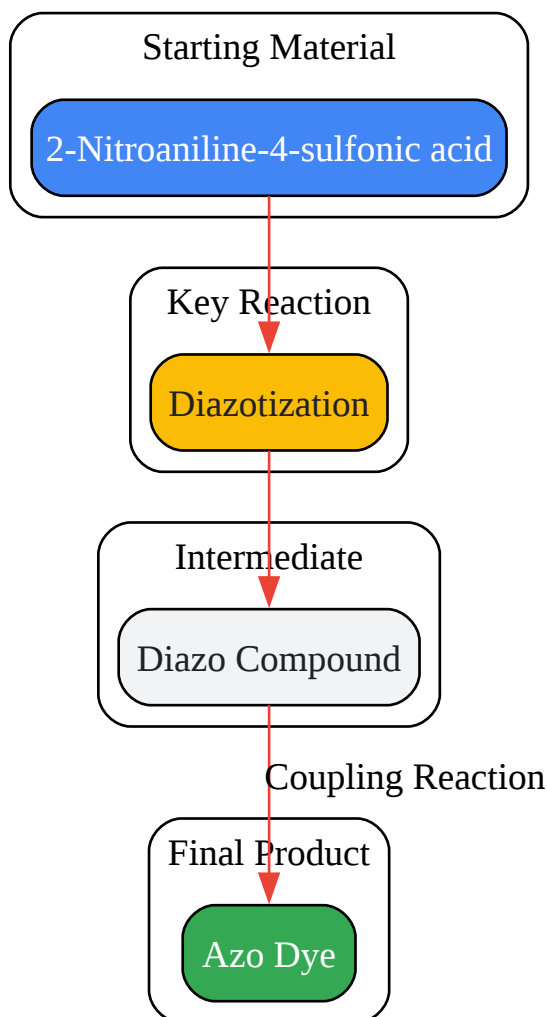


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Caption: Synthesis workflow of **2-Nitroaniline-4-sulfonic acid**.

Role as a Dye Intermediate

This diagram shows the logical relationship of **2-Nitroaniline-4-sulfonic acid** as a key intermediate in the production of azo dyes.



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Caption: Role as a dye intermediate.

Safety and Handling

2-Nitroaniline-4-sulfonic acid is irritating to the eyes, respiratory system, and skin.[3]

Inhalation may cause severe respiratory tract irritation.[3] It is important to handle this chemical

with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.[7] Store in a cool, dry place in a tightly closed container.[4] In case of spills, avoid generating dust and clean up immediately.[3] For detailed safety information, refer to the Safety Data Sheet (SDS).

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